

Comprehensive Analysis Guide: 1-sec-Butyl-3-methyl-1H-pyrazol-5-amine

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Compound of Interest

Compound Name: 1-sec-Butyl-3-methyl-1H-pyrazol-5-amine

CAS No.: 90206-23-8

Cat. No.: B1320225

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Executive Summary & Molecule Profile

Target Molecule: **1-sec-Butyl-3-methyl-1H-pyrazol-5-amine** Synonyms: 5-Amino-1-sec-butyl-3-methylpyrazole; 1-(1-methylpropyl)-3-methyl-1H-pyrazol-5-amine.[1] Chemical Class: Aminopyrazole (Intermediate for agrochemicals and pharmaceuticals).[1] CAS: Not widely indexed; structural analog to 1-isopropyl-3-methyl-1H-pyrazol-5-amine (CAS 1124-16-9).[1]

Physicochemical Profile

Understanding the molecule's behavior is critical for method selection.[1]

Property	Value / Characteristic	Analytical Implication
Molecular Formula	C ₈ H ₁₅ N ₃	MW = 153.22 g/mol
Chirality	Yes (1 Chiral Center at sec-butyl)	Standard HPLC yields one peak (racemate).[1] Chiral HPLC is required to separate enantiomers.[1]
Basicity (pKa)	Estimated pKa ~3.5 - 4.5 (Ring N)	The molecule is a weak base. [1] It will be protonated at acidic pH (pH < 3) and neutral at basic pH (pH > 7).[1]
LogP (Est.)	~0.8 – 1.2	Moderately lipophilic.[1] Retains well on C18 columns. [1]
Solubility	Soluble in MeOH, ACN, DCM.	Dissolve samples in Methanol or Acetonitrile.[1]
UV Max	~230–245 nm	Detectable by standard UV/DAD.[1]

HPLC Analysis Protocols

Method A: Achiral Purity (Reverse Phase)

Purpose: Routine purity check, reaction monitoring, and impurity profiling.

Critical Logic: Aminopyrazoles often exhibit peak tailing on standard C18 columns due to interaction between the basic nitrogen and residual silanols.[1] To mitigate this, we utilize a High pH mobile phase, which keeps the molecule in its neutral (free base) state, ensuring sharp peak symmetry.

Parameter	Specification
Column	Waters XBridge C18 (or equivalent High-pH stable C18) Dimensions: 4.6 x 150 mm, 3.5 μ m or 5 μ m. [1]
Mobile Phase A	10 mM Ammonium Bicarbonate in Water (pH ~10, adjusted with NH ₄ OH if needed).
Mobile Phase B	Acetonitrile (HPLC Grade). [1]
Gradient	T=0 min: 10% B T=15 min: 90% B T=18 min: 90% B T=18.1 min: 10% B T=23 min: Stop
Flow Rate	1.0 mL/min
Temperature	30 °C
Detection	UV @ 240 nm (Primary), 210 nm (Secondary).
Injection Vol	5–10 μ L

Validation Criteria:

- Tailing Factor: Must be < 1.5.[\[1\]](#)
- Retention Time: Expect elution around 8–12 minutes depending on dead volume.[\[1\]](#)

Method B: Enantiomeric Separation (Chiral HPLC)

Purpose: Determining the ratio of (R) and (S) enantiomers.

Critical Logic: The sec-butyl group creates a chiral center. Achiral C18 columns cannot distinguish these forms. A polysaccharide-based chiral stationary phase is required.[\[1\]](#)

Parameter	Specification
Column	Daicel Chiralpak AD-H or Chiralpak IG (Amylose-based).[1] Dimensions: 4.6 x 250 mm, 5 µm.[1]
Mode	Normal Phase (NP) or Polar Organic Mode (POM).[1]
Mobile Phase	Hexane : Ethanol : Diethylamine (90 : 10 : 0.1 v/v/v).[1] Note: Diethylamine (DEA) is mandatory to suppress peak tailing of the amine.[1]
Flow Rate	1.0 mL/min
Temperature	25 °C
Detection	UV @ 240 nm

GC-MS Analysis Protocols

Method C: Direct Injection (Screening)

Purpose: Rapid identification and volatile impurity profiling.

Challenge: Primary amines (-NH₂) can hydrogen bond with the GC liner and column active sites, causing adsorption (loss of signal) or severe tailing.[1] Solution: Use a "Base-Deactivated" column and liner.[1]

- Column:Rtx-5 Amine or CP-Volamine (30 m x 0.25 mm x 1.0 µm).[1]
 - Alternative: Standard DB-5ms can be used if the system is primed, but expect some tailing.[1]
- Inlet: Split (20:1), 250 °C. Use a Wool-free, Deactivated Liner (e.g., Sky Liner).
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).[1]
- Oven Program:

- 40 °C (Hold 1 min)
- Ramp 20 °C/min to 280 °C
- Hold 3 min.
- MS Parameters: Source 230 °C, Quad 150 °C, Scan 35–400 amu.

Method D: Derivatization (Quantitative/Robust)

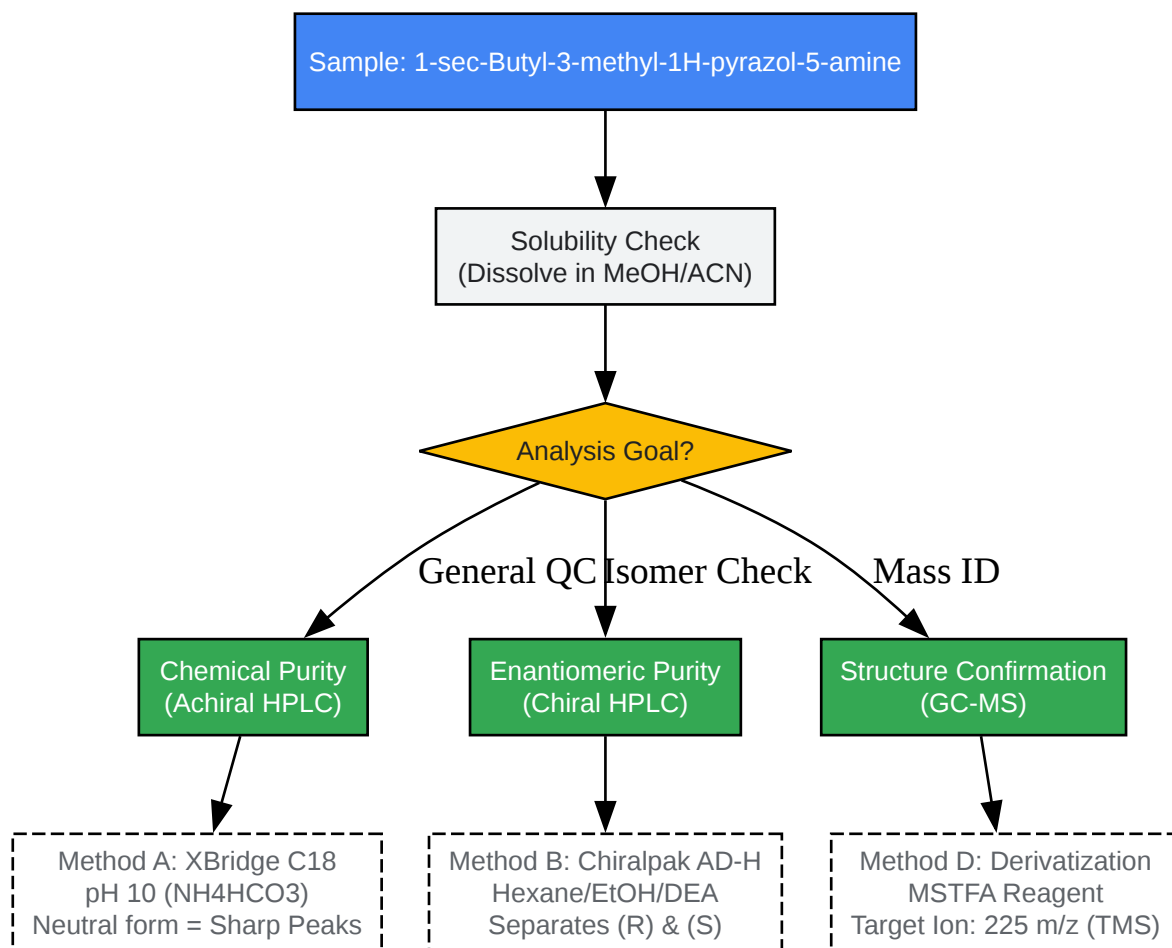
Purpose: Precise quantification and confirmation of the amine structure.

Mechanism: Silylation replaces the active hydrogens on the -NH₂ group with trimethylsilyl (TMS) groups, rendering the molecule non-polar and volatile.[\[1\]](#)

Protocol:

- Weigh ~5 mg of sample into a GC vial.[\[1\]](#)
- Add 500 µL Anhydrous Pyridine.
- Add 200 µL MSTFA (N-Methyl-N-(trimethylsilyl)trifluoroacetamide).[\[1\]](#)
- Cap and incubate at 60 °C for 30 minutes.
- Inject 1 µL into GC-MS (Standard DB-5ms column is acceptable here).
- Mass Shift: The parent mass (153) will increase by 72 Da (mono-TMS) to 225 m/z, or by 144 Da (di-TMS) to 297 m/z.[\[1\]](#)

Workflow Visualization



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Caption: Analytical decision tree selecting between Reverse Phase HPLC (Purity), Chiral HPLC (Enantiomers), and Derivatized GC-MS (Identity).

Troubleshooting & Impurity Profile

Issue	Probable Cause	Corrective Action
Peak Tailing (HPLC)	Silanol interaction with amine. [1]	Increase pH to >9.5 using Ammonium Bicarbonate/Hydroxide. Ensure column is high-pH stable.[1]
Double Peaks (Achiral)	Regioisomers from synthesis. [1]	Synthesis of pyrazoles from hydrazines can yield 3-amino vs 5-amino isomers.[1] Check NMR to confirm regiochemistry.
No Signal (GC-MS)	Adsorption in liner.[1]	Switch to Method D (Derivatization) or change liner to a fresh, deactivated one.
Split Peaks (Chiral)	Successful separation!	Calculate Enantiomeric Excess $(ee\%) = \frac{\text{Area A} - \text{Area B}}{\text{Area A} + \text{Area B}} \times 100.$

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Sources

- 1. 1H-Pyrazol-3-amine, 5-methyl- | C₄H₇N₃ | CID 93146 - PubChem [pubchem.ncbi.nlm.nih.gov]
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